

Stability and Storage of 2,3-Dibromo-1-propanol: A Technical Guide

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Compound of Interest

Compound Name: *2,3-Dibromo-1-propanol*

Cat. No.: *B041173*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2,3-Dibromo-1-propanol** (CAS No. 96-13-9).[1][2][3] This halogenated alcohol is a key intermediate in the synthesis of flame retardants, insecticides, and pharmaceuticals.[1][4][5] Understanding its stability profile is critical for ensuring its quality, safety, and effectiveness in research and development. This document outlines the known chemical and physical properties, factors influencing stability, recommended storage and handling procedures, and potential decomposition pathways. While specific kinetic data for degradation is limited in publicly available literature, this guide provides a framework for establishing appropriate stability testing protocols based on established international guidelines.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2,3-Dibromo-1-propanol** is fundamental to its proper handling and storage. This compound is a clear, colorless to slightly yellow viscous liquid at room temperature.[1][4][5] Key physical and chemical data are summarized in Table 1.

Property	Value	Reference
Molecular Formula	$C_3H_6Br_2O$	[1] [3] [6]
Molecular Weight	217.89 g/mol	[1]
CAS Number	96-13-9	[1] [2] [3] [6]
Appearance	Clear, colorless to slightly yellow viscous liquid	[1] [4] [5]
Boiling Point	219 °C (426 °F) at 760 mmHg	[1] [7]
95-97 °C at 10 mmHg		[2] [4] [8]
Density	2.12 g/mL at 25 °C	[2] [8]
Solubility	Soluble in water (50-100 mg/mL at 20 °C), alcohol, ether, benzene, and acetone.	[1] [5] [7]
Vapor Pressure	1 mmHg at 57 °C (134.6 °F)	[1] [7]
Refractive Index	$n_{20/D}$ 1.559	[2] [8]

Stability Profile

2,3-Dibromo-1-propanol is generally stable under normal temperatures and pressures.[\[5\]](#) However, its stability can be compromised by exposure to certain environmental factors.

Effect of Light

Exposure to light may cause **2,3-Dibromo-1-propanol** to darken over time. While specific photostability studies are not readily available in the literature, it is recommended to store the compound protected from light to prevent potential degradation.

Effect of Air

Prolonged exposure to air may also contribute to the discoloration of the compound. To maintain its purity, it should be stored in tightly sealed containers.

Thermal Stability

2,3-Dibromo-1-propanol is stable at ambient temperatures. However, when heated to decomposition, it emits toxic fumes containing carbon monoxide, carbon dioxide, and hydrogen bromide.^[7]

Hydrolytic Stability

While soluble in water, the long-term hydrolytic stability of **2,3-Dibromo-1-propanol** has not been extensively documented in available literature. Given its structure as a halogenated alcohol, it may be susceptible to hydrolysis, particularly under non-neutral pH conditions.

Incompatibilities

To ensure safety and maintain the integrity of the compound, contact with the following substances should be avoided:

- Strong oxidizing agents: Can cause vigorous reactions.^{[4][5][7]}
- Strong bases: May promote dehydrohalogenation or other decomposition reactions.
- Strong acids: Can potentially catalyze degradation reactions.
- Alkaline materials, oxoacids, and epoxides.

Recommended Storage Conditions

Based on its stability profile, the following storage conditions are recommended for **2,3-Dibromo-1-propanol** to ensure its long-term integrity:

Parameter	Recommendation	Rationale
Temperature	Refrigerated temperatures (2-8 °C)	To minimize potential thermal degradation and slow down other degradation pathways.
Atmosphere	Tightly sealed container	To prevent exposure to air and moisture.
Light	Amber glass vial or stored in the dark	To protect from light-induced degradation.
Container	Chemically inert and tightly sealed container (e.g., glass)	To prevent leaching or reaction with the container material.

Decomposition

Decomposition Products

Upon thermal decomposition, **2,3-Dibromo-1-propanol** is known to release toxic fumes, including hydrogen bromide, carbon monoxide, and carbon dioxide.^[7] The specific degradation products under other conditions (e.g., hydrolysis, photolysis) are not well-documented in the literature.

Atmospheric Degradation

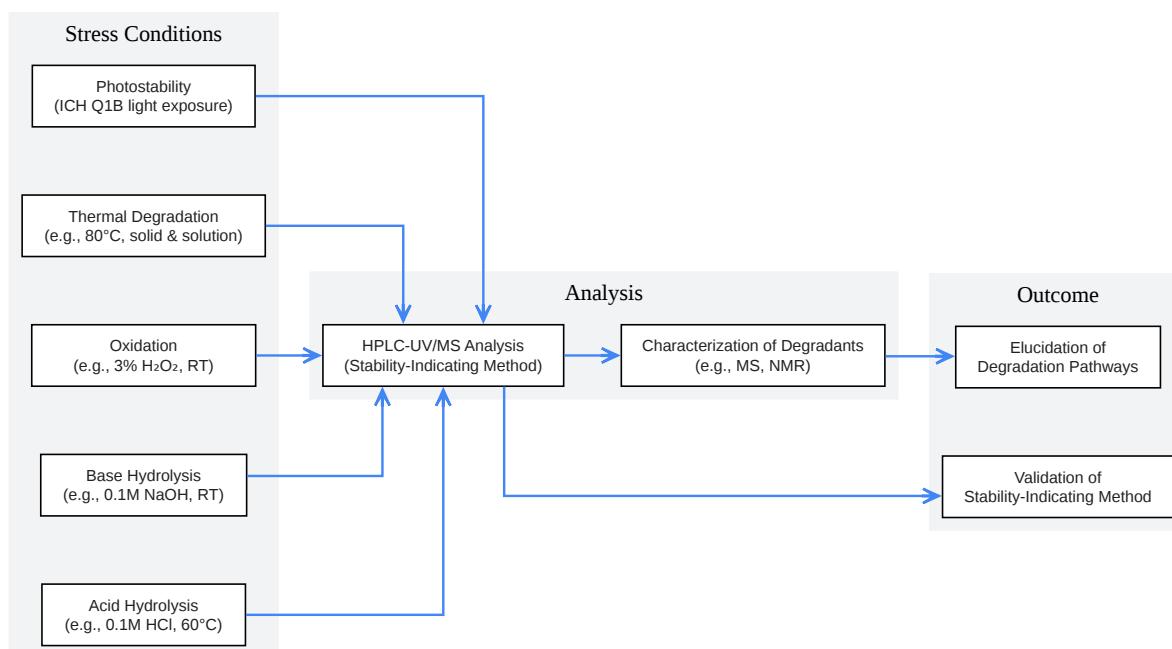
In the atmosphere, **2,3-Dibromo-1-propanol** is expected to exist as a vapor and be degraded by photochemically produced hydroxyl radicals. The estimated atmospheric half-life for this process is 8 days.^[9]

Proposed Experimental Protocols for Stability Testing

Due to the lack of specific published stability studies for **2,3-Dibromo-1-propanol**, the following experimental protocols are proposed based on the ICH Q1A(R2) and Q1B guidelines. These protocols are intended to provide a framework for a comprehensive stability assessment.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish stability-indicating analytical methods.



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Caption: Workflow for forced degradation studies.

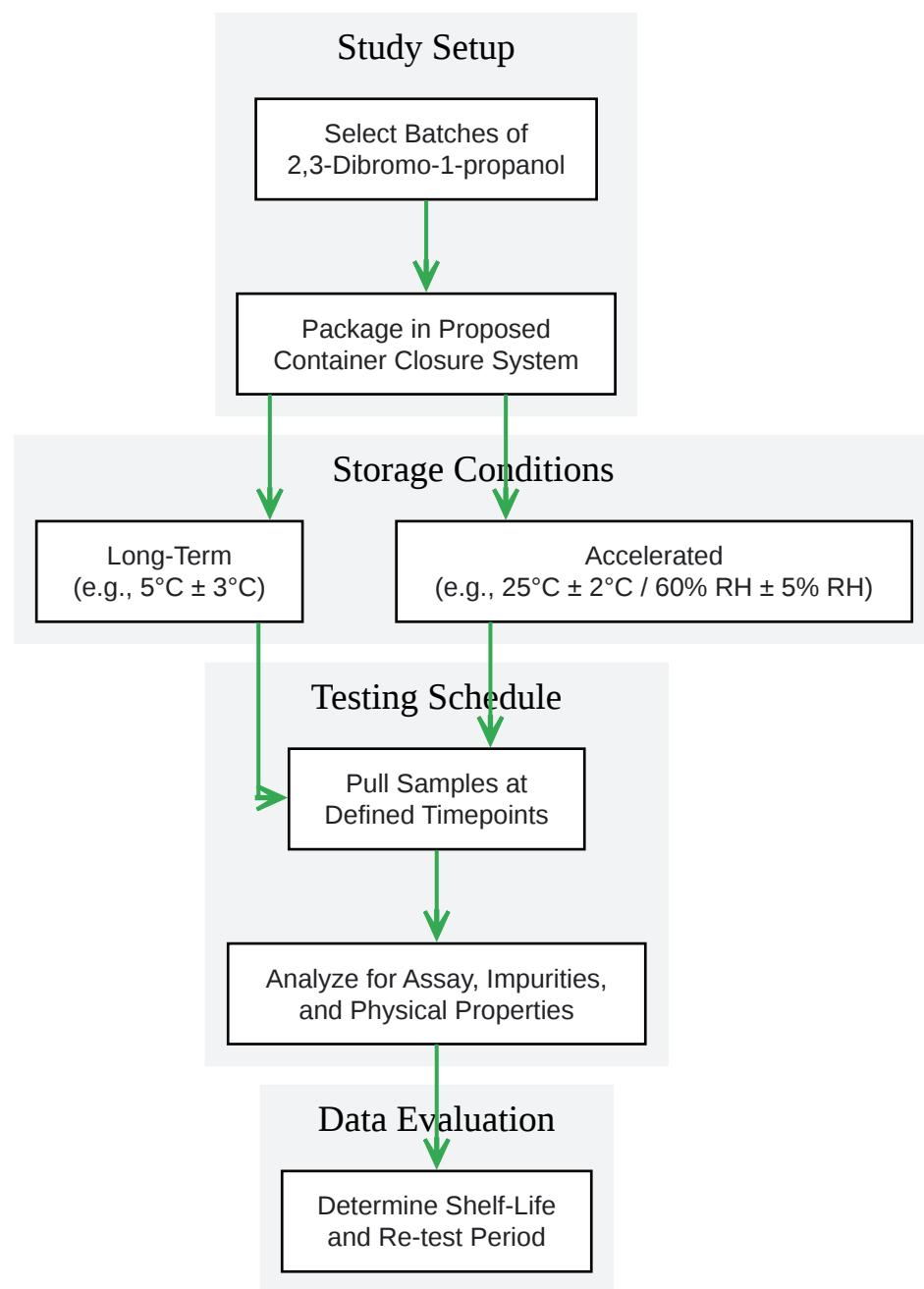
Methodology:

- Sample Preparation: Prepare solutions of **2,3-Dibromo-1-propanol** in appropriate solvents (e.g., water, methanol).
- Stress Conditions:

- Acid Hydrolysis: Treat the sample with an acid (e.g., 0.1 M HCl) at an elevated temperature (e.g., 60°C).
- Base Hydrolysis: Treat the sample with a base (e.g., 0.1 M NaOH) at room temperature.
- Oxidation: Treat the sample with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- Thermal Degradation: Expose both solid and solution samples to elevated temperatures (e.g., 80°C).
- Photostability: Expose the sample to light conditions as specified in ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter).
- Analysis: Analyze the stressed samples at various time points using a validated stability-indicating HPLC method with UV and mass spectrometric detection to separate and identify the parent compound and any degradation products.

Long-Term and Accelerated Stability Studies

These studies are designed to determine the shelf-life and appropriate storage conditions.



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Caption: Logic diagram for long-term and accelerated stability studies.

Methodology:

- Batch Selection: Utilize at least three representative batches of **2,3-Dibromo-1-propanol**.

- Container Closure System: Store samples in the intended long-term storage containers.
- Storage Conditions:
 - Long-Term: Store at the recommended refrigerated temperature (e.g., $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$) for the proposed shelf-life.
 - Accelerated: Store at an elevated temperature (e.g., $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$) and controlled humidity (e.g., $60\% \text{ RH} \pm 5\% \text{ RH}$) for a shorter duration (e.g., 6 months).
- Testing Frequency: Pull samples at specified intervals (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term; 0, 3, and 6 months for accelerated) and analyze for appearance, assay, and degradation products.
- Data Analysis: Evaluate the data to establish a re-test period or shelf-life for the compound under the defined storage conditions.

Conclusion

2,3-Dibromo-1-propanol is a stable compound under recommended storage conditions. Its stability is primarily influenced by exposure to light, air, and high temperatures. Adherence to proper storage and handling guidelines, including refrigeration and protection from light and air in a tightly sealed, inert container, is crucial for maintaining its quality and purity. For critical applications in drug development and research, it is imperative to conduct thorough stability studies, following established guidelines, to fully characterize its degradation profile and establish a definitive shelf-life.

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